

development of 2H-Chromene-6-carboxylic acid-based fluorescent probes

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Compound of Interest

Compound Name: 2H-Chromene-6-carboxylic acid

CAS No.: 527681-43-2

Cat. No.: B1629062

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Application Note: Development of **2H-Chromene-6-carboxylic Acid**-Based Fluorescent Probes

Executive Summary & Technical Distinction

This guide details the development of fluorescent probes based on the **2H-chromene-6-carboxylic acid** scaffold.

Critical Nomenclature Distinction: In the context of fluorescent probe development, "**2H-chromene-6-carboxylic acid**" most frequently refers to **2-oxo-2H-chromene-6-carboxylic acid** (also known as Coumarin-6-carboxylic acid; CAS 7734-80-7). The "2-oxo" (lactone) bridge is essential for the extended conjugation that confers stable, high-quantum-yield fluorescence.

- **2-Oxo-2H-chromene (Coumarin):** Stable, highly fluorescent, used for steady-state imaging.
- **2H-chromene (Non-oxo):** Often photochromic or reactive (e.g., "thiol-chromene click"); used for activatable sensing but less stable as a permanent tag.

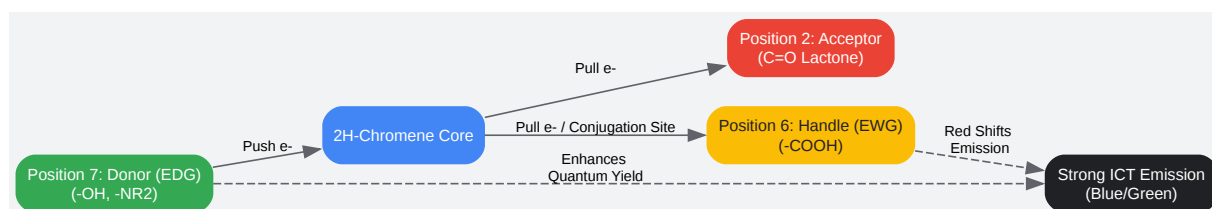
This protocol focuses on the 2-oxo (coumarin) scaffold as it represents the industry standard for stable biolabeling, while highlighting specific "activatable" modifications.

Design Principles: The "Push-Pull" Mechanism

The fluorescence of **2H-chromene-6-carboxylic acid** derivatives relies on Intramolecular Charge Transfer (ICT).

- Acceptor (A): The carbonyl (C=O) at position 2 and the carboxylic acid (-COOH) at position 6 act as electron-withdrawing groups.
- Donor (D): To maximize quantum yield (), an electron-donating group (EDG) is typically introduced at position 7 (e.g., -OH, -OCH₃, -N(Et)₂).
- The 6-COOH Handle: Unlike other coumarins, the carboxylic acid at position 6 provides a bio-orthogonal handle for conjugation to peptides, antibodies, or organelle-targeting moieties (e.g., triphenylphosphonium for mitochondria) without quenching the fluorophore.

DOT Diagram: ICT Mechanism & Structural Logic



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Figure 1: Structural logic of the push-pull system in 6-carboxy-coumarin probes. The 7-position donor and 2/6-position acceptors create the dipole moment required for fluorescence.

Synthesis Protocol: Pechmann Condensation

The most robust route to **2H-chromene-6-carboxylic acid** derivatives is the Pechmann condensation. This acid-catalyzed reaction condenses a phenol with a

-keto ester.

Materials Required

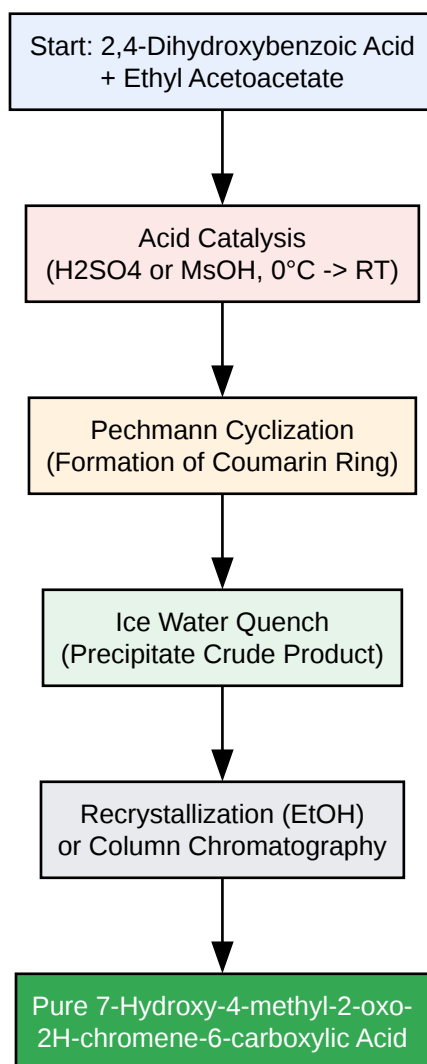
- Starting Material A: 4-hydroxybenzoic acid (or 2,4-dihydroxybenzoic acid for 7-OH derivatives).
- Starting Material B: Ethyl acetoacetate (or malic acid for non-substituted 4-position).
- Catalyst: Sulfuric acid () or Methanesulfonic acid.
- Solvent: Ethanol (for workup).[\[1\]](#)

Step-by-Step Procedure

- Reaction Setup:
 - In a round-bottom flask, dissolve 10 mmol of 2,4-dihydroxybenzoic acid (provides 7-OH donor) in 15 mL of methanesulfonic acid.
 - Add 12 mmol of ethyl acetoacetate dropwise at 0°C.
- Cyclization:
 - Warm the mixture to room temperature and stir for 12–24 hours.
 - Expert Tip: Monitor via TLC (Mobile phase: 5% MeOH in DCM). The product will be highly fluorescent under 365 nm UV.
- Precipitation (Quenching):
 - Pour the reaction mixture slowly into 100 mL of ice-cold water. The **2H-chromene-6-carboxylic acid** derivative will precipitate as a solid.

- Purification:
 - Filter the solid and wash with cold water (mL).
 - Recrystallize from hot ethanol.
 - Yield Expectation: 60–80%.
- Derivatization (Optional):
 - To activate the -COOH for labeling: React with N-hydroxysuccinimide (NHS) and EDC in DMF to form the NHS-ester, ready for amine labeling.

DOT Diagram: Synthesis Workflow



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Figure 2: Step-by-step synthesis pathway via Pechmann condensation.

Characterization & Spectral Properties

The substitution pattern at position 7 dictates the spectral window. The 6-COOH group causes a slight bathochromic (red) shift compared to unsubstituted coumarins due to its electron-withdrawing nature.

Table 1: Spectral Data of Key Derivatives

Derivative (Scaffold)	Substituent (Pos 7)	(nm)	(nm)	(QY)	Application
Coumarin-6-COOH	-H	330	410	0.05	UV excitable reference
7-Hydroxy-Coumarin-6-COOH	-OH	360 (pH < 7) 405 (pH > 8)	450 (Blue) 450 (Green)*	0.6–0.8	pH Sensor / Esterase Probe
7-Diethylamino-Coumarin-6-COOH	-N(Et)	415	475 (Cyan)	0.7–0.9	High-contrast cellular label
7-Methoxy-Coumarin-6-COOH	-OCH	350	430	0.4	Stable, pH-insensitive tag

*Note: 7-Hydroxy derivatives exhibit dual emission or significant intensity shifts based on the protonation state of the phenol (pH dependent).

Application Protocols

Protocol A: Intracellular pH Sensing (Ratiometric)

The 7-hydroxy-2-oxo-2H-chromene-6-carboxylic acid is an excellent pH probe. The phenolic proton (

) allows ratiometric sensing.

- Preparation: Dissolve probe in DMSO (1 mM stock). Dilute to 5–10 M in culture medium.
- Incubation: Incubate cells (e.g., HeLa) for 20 mins at 37°C.
- Imaging:
 - Channel 1 (Acidic): Ex 360 nm / Em 450 nm (Protonated form).

- Channel 2 (Basic): Ex 405 nm / Em 450 nm (Deprotonated form).
- Analysis: Calculate Ratio (
). Higher ratio indicates higher pH (mitochondria/cytosol), lower ratio indicates acidic organelles (lysosomes).

Protocol B: "Thiol-Chromene" Click (Activatable Sensing)

Strictly for the non-oxo 2H-chromene variants. If you synthesize the 2H-chromene (no carbonyl at C2) containing an electrophilic center, it can react with biological thiols (GSH, Cys).

- Mechanism: Nucleophilic attack of the thiol opens the pyran ring.
- Readout: This disrupts the conjugation or creates a new fluorophore, typically shifting emission from non-fluorescent to fluorescent ("Turn-On").

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Sources

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